

Solubility of sec-Butyl Methyl Ether in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Sec-butyl methyl ether*

Cat. No.: *B1329449*

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Introduction

sec-Butyl methyl ether (SBME), also known as 2-methoxybutane, is an organic compound with the chemical formula $C_5H_{12}O$. It serves as a solvent in various chemical applications. A thorough understanding of its solubility characteristics in common organic solvents is crucial for its effective use in research, development, and manufacturing, particularly within the pharmaceutical and chemical industries. This guide provides a summary of the available qualitative solubility data for **sec-butyl methyl ether** and outlines a detailed experimental protocol for the quantitative determination of its solubility.

Qualitative Solubility Data

sec-Butyl methyl ether is widely reported to be miscible with a range of common organic solvents. Miscibility implies that the substances are soluble in each other in all proportions, forming a homogeneous solution. The available qualitative data is summarized in the table below.

Solvent	Qualitative Solubility	Citation
Acetone	Miscible	[1][2][3][4][5][6]
Alcohol (Ethanol, Methanol)	Miscible	[1][2][3][4][5][6]
Diethyl Ether	Miscible	[1][2][3][4][5][6]
Chloroform	Slightly Soluble	[6][7]
Methanol	Slightly Soluble	[6][7]

It is important to note that while "miscible" is a useful qualitative descriptor, specific quantitative data may be necessary for precise applications such as reaction chemistry, purification process design, and formulation development. The following section provides a detailed protocol for determining the quantitative solubility of **sec-butyl methyl ether** in an organic solvent.

Experimental Protocol for Quantitative Solubility Determination: The Gravimetric Method

The gravimetric method is a reliable and straightforward technique for determining the solubility of a liquid in a liquid when they are not fully miscible, or for confirming miscibility. This protocol is adapted for the determination of the solubility of **sec-butyl methyl ether** in a given organic solvent.

1. Materials and Equipment

- **sec-Butyl methyl ether** (high purity)
- Selected organic solvent (high purity)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatically controlled water bath or shaker
- Calibrated pipettes and volumetric flasks
- Glass vials with airtight seals (e.g., screw caps with PTFE septa)

- Drying oven

- Desiccator

2. Procedure

- Preparation of Saturated Solution:
 - In a series of sealed glass vials, prepare mixtures of **sec-butyl methyl ether** and the chosen organic solvent in varying, known proportions by mass.
 - Ensure that the total volume in each vial is appropriate for the equipment to be used.
 - For each mixture, accurately weigh the amount of **sec-butyl methyl ether** and the solvent added to the vial using an analytical balance.
- Equilibration:
 - Place the sealed vials in a thermostatically controlled water bath or shaker set to the desired experimental temperature (e.g., 25 °C).
 - Agitate the mixtures for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration may need to be determined empirically.
- Phase Separation (if applicable):
 - After equilibration, visually inspect the vials. If two distinct liquid phases are present, the liquids are not miscible at that temperature. If only one phase is observed, the liquids are miscible in that proportion.
 - To determine the composition of each phase in an immiscible system, carefully separate the two layers using a pipette.
- Quantification:
 - Accurately weigh a clean, dry, and pre-weighed evaporating dish.

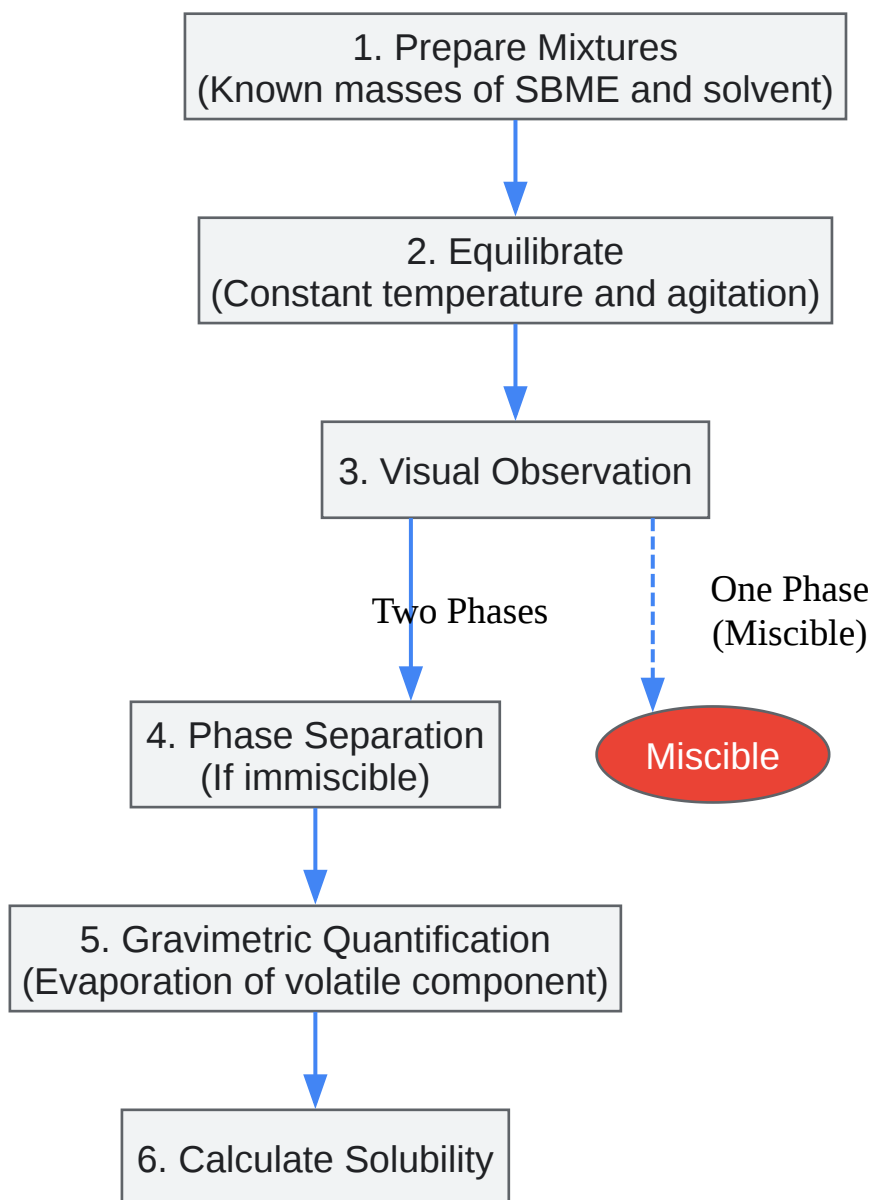
- Carefully transfer a known mass of the supernatant (the solvent-rich phase) or the lower phase (the **sec-butyl methyl ether**-rich phase) to the evaporating dish and record the mass.
- Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the more volatile component (**sec-butyl methyl ether** or the solvent) without causing degradation of the less volatile component. The oven temperature should be chosen based on the boiling points of the two liquids.
- Periodically remove the evaporating dish from the oven, cool it to room temperature in a desiccator, and weigh it.
- Continue this process until a constant mass is achieved, indicating that the more volatile component has been completely removed.

3. Data Analysis and Calculation

- Calculate the mass of the dissolved, less volatile component by subtracting the initial mass of the evaporating dish from the final constant mass.
- Calculate the mass of the more volatile component that was evaporated by subtracting the mass of the dissolved component from the total mass of the solution sample taken.
- Express the solubility as the mass of **sec-butyl methyl ether** per 100 g of the solvent, or in other appropriate units such as mole fraction or molarity.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **sec-butyl methyl ether** can be visualized as follows:



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